

4-(Chlorosulfonyl)phenyl Isocyanate: A Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(Chlorosulfonyl)phenyl isocyanate
CAS No.:	6752-38-1
Cat. No.:	B1596454

[Get Quote](#)

Prepared by a Senior Application Scientist

This guide provides an in-depth technical overview of **4-(chlorosulfonyl)phenyl isocyanate** (CPSI), a bifunctional reagent of significant interest to researchers and professionals in synthetic chemistry and drug development. Possessing two highly reactive electrophilic sites, CPSI serves as a versatile building block for a range of molecular architectures, most notably sulfonylureas and β -lactams. This document delineates its chemical properties, core reactivities, and established applications, with a focus on the mechanistic rationale behind its synthetic utility and safety considerations for its handling.

Core Molecular and Physical Properties

4-(Chlorosulfonyl)phenyl isocyanate, also known as 4-isocyanatobenzenesulfonyl chloride, is a crystalline solid at room temperature. Its fundamental properties are crucial for its use in synthesis, dictating storage, handling, and reaction setup.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ ClNO ₃ S	[1]
Linear Formula	ClSO ₂ C ₆ H ₄ NCO	[1]
Molecular Weight	217.63 g/mol	[1]
CAS Number	6752-38-1	[1]
Appearance	White to off-white solid/crystal	[2]
Melting Point	55-58 °C	
Boiling Point	130 °C @ 1 mmHg	

Analytical Data Note: While representative spectra for closely related structures such as benzenesulfonyl chloride and phenyl isocyanate are widely available, specific, verified IR, ¹H NMR, and ¹³C NMR spectral data for **4-(chlorosulfonyl)phenyl isocyanate** are not readily found in publicly accessible databases at the time of this writing.[3][4] Researchers should acquire and verify analytical data on their own starting material prior to use. Key expected features in an IR spectrum would include a strong, sharp absorption band for the isocyanate group (-N=C=O) around 2250-2275 cm⁻¹ and strong absorptions for the sulfonyl group (S=O) stretches, typically found near 1375 cm⁻¹ (asymmetric) and 1185 cm⁻¹ (symmetric).[5]

Chemical Reactivity and Mechanistic Insights

The synthetic utility of CPSI stems from its two distinct electrophilic functional groups: the isocyanate and the sulfonyl chloride. The reactivity at each site can be selectively targeted based on the nucleophile and reaction conditions employed, making it a powerful tool for modular synthesis.

Dual Electrophilic Nature

The molecule's reactivity is centered on two key atoms:

- **Isocyanate Carbon:** The carbon atom in the -N=C=O group is highly electrophilic and readily attacked by nucleophiles such as alcohols, amines, and even activated carbon centers.

- **Sulfonyl Sulfur:** The sulfur atom of the $-SO_2Cl$ group is also highly electrophilic and susceptible to nucleophilic attack, typically by amines or alcohols, leading to the formation of sulfonamides or sulfonate esters, respectively.

This dual reactivity allows for stepwise functionalization, a critical attribute in multi-step synthesis.

Figure 1: Dual electrophilic centers of **4-(chlorosulfonyl)phenyl isocyanate**.

Reaction with Nucleophiles: The Basis of Sulfonylurea Synthesis

A primary application of CPSI in medicinal chemistry is the synthesis of sulfonylureas, a class of drugs used to treat type 2 diabetes. The synthesis of Glibenclamide (Glyburide) serves as a paradigm. In this context, an amine first attacks the more reactive sulfonyl chloride group. The resulting sulfonamide, which still contains the isocyanate moiety, is then treated with a second amine to form the final sulfonylurea linkage.

This stepwise approach is crucial. The choice of solvent is critical; inert, aprotic solvents such as dichloromethane, chloroform, or toluene are required to prevent reaction with the solvent itself.^{[6][7][8]}

Applications in Drug Discovery and Development

The structural motifs accessible through CPSI chemistry are prevalent in a wide range of biologically active molecules.

Keystone Intermediate for Antidiabetic Sulfonylureas

4-(Chlorosulfonyl)phenyl isocyanate is a direct precursor or structurally analogous to key intermediates in the synthesis of second-generation sulfonylurea drugs like Glibenclamide.^[2] The synthesis involves the formation of a sulfonamide, followed by the reaction of the isocyanate with an appropriate amine to build the core sulfonylurea pharmacophore.^{[2][9]} This pathway highlights the reagent's value in constructing complex drug molecules in a controlled, stepwise manner.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. calpaclab.com](http://calpaclab.com) [calpaclab.com]
- [2. Glibenclamide synthesis - chemicalbook](http://chemicalbook.com) [chemicalbook.com]
- [3. Benzenesulfonyl chloride](http://webbook.nist.gov) [webbook.nist.gov]
- [4. Phenyl isocyanate\(103-71-9\) 13C NMR](http://m.chemicalbook.com) [m.chemicalbook.com]
- [5. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- [6. researchgate.net](http://researchgate.net) [researchgate.net]
- [7. The Influence of Solvent Choice on the Extraction of Bioactive Compounds from Asteraceae: A Comparative Review - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [8. chemistry.stackexchange.com](http://chemistry.stackexchange.com) [chemistry.stackexchange.com]
- [9. Total Synthesis of Glipizide and Glibenclamide in Continuous Flow - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-(Chlorosulfonyl)phenyl Isocyanate: A Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1596454/docs#4-chlorosulfonyl-phenyl-isocyanate-a-technical-guide-for-advanced-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)